

Physical and chemical properties of Arsenic trifluoride

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Compound of Interest

Compound Name: Arsenic trifluoride

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Arsenic Trifluoride: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Arsenic trifluoride (AsF_3) is an inorganic compound with the appearance of a colorless, oily liquid. It is a powerful fluorinating agent and finds applications in various niche areas of chemical synthesis and materials science, including as a catalyst and in ion implantation. Its high toxicity and reactivity necessitate careful handling and a thorough understanding of its properties. This technical guide provides an in-depth overview of the physical and chemical properties of **arsenic trifluoride**, including detailed experimental protocols for its synthesis and key reactions, to support its safe and effective use in research and development.

Physical Properties of Arsenic Trifluoride

Arsenic trifluoride is a volatile liquid under standard conditions. A summary of its key physical properties is presented in the table below for easy reference.

Property	Value	Reference(s)
Molecular Formula	AsF ₃	[1]
Molecular Weight	131.917 g/mol	[2]
Appearance	Colorless, oily liquid that fumes in air	
Density	2.7 g/cm ³	
Melting Point	-5.9 °C	[3]
Boiling Point	57.8 °C	[3]
Vapor Pressure	100 mm Hg at 13.2 °C	[3]
Solubility	Decomposes in water. Soluble in ethanol, ether, and benzene.	[1]
Refractive Index	Not available	
Corrosivity	Etches glass	[3]

Chemical Properties and Reactivity

Arsenic trifluoride is a highly reactive compound, primarily functioning as a Lewis acid and a fluorinating agent. Its chemical behavior is dominated by the high electronegativity of the fluorine atoms and the presence of a lone pair of electrons on the arsenic atom.

Hydrolysis

Arsenic trifluoride reacts readily with water, undergoing hydrolysis to produce arsenous acid (H₃AsO₃) and hydrofluoric acid (HF). This reaction is vigorous and contributes to the fuming of AsF₃ in moist air.

Reaction: $\text{AsF}_3 + 3\text{H}_2\text{O} \rightarrow \text{H}_3\text{AsO}_3 + 3\text{HF}$

Fluorinating Agent

A key application of **arsenic trifluoride** is as a fluorinating agent for the conversion of non-metal chlorides to their corresponding fluorides.[1] It is considered a milder fluorinating agent

compared to antimony trifluoride (SbF_3).^[1] The reaction generally involves the exchange of chloride for fluoride atoms.

General Reaction: $\text{R-Cl} + \text{AsF}_3 \rightarrow \text{R-F} + \text{AsCl}_x\text{F}_{3-x}$

Lewis Acid Behavior

The arsenic atom in AsF_3 has an available lone pair of electrons, allowing it to act as a Lewis base, but more commonly it functions as a Lewis acid, accepting electron pairs from donors. For example, it reacts with antimony pentafluoride (SbF_5), a strong Lewis acid, to form an adduct that can be described as the ionic compound $[\text{AsF}_2]^+[\text{SbF}_6]^-$.^[1]

Formation of Fluoroarsenate Complexes

Arsenic trifluoride can react with fluoride ion sources, such as alkali metal fluorides, to form complex fluoroarsenate anions. For instance, with cesium fluoride (CsF), it forms the tetrafluoroarsenate(III) anion, $[\text{AsF}_4]^-$.^[1] Similarly, with potassium fluoride (KF), it can form salts containing the $[\text{As}_2\text{F}_7]^-$ anion.^[1]

Experimental Protocols

Synthesis of Arsenic Trifluoride

Several methods are available for the synthesis of **arsenic trifluoride**. Below are detailed protocols for two common laboratory-scale preparations.

Method 1: From Arsenic Trioxide and Hydrogen Fluoride

This is a direct and widely cited method for the preparation of **arsenic trifluoride**.^[1]

- Reaction: $\text{As}_2\text{O}_3 + 6\text{HF} \rightarrow 2\text{AsF}_3 + 3\text{H}_2\text{O}$
- Experimental Protocol:
 - In a fume hood, a reaction vessel made of a material resistant to hydrogen fluoride (e.g., a fluoropolymer such as PFA or a platinum vessel) is charged with arsenic trioxide (As_2O_3).
 - The vessel is cooled in an ice bath.

- Anhydrous hydrogen fluoride (HF) is carefully added dropwise or condensed into the reaction vessel with constant stirring. A stoichiometric excess of HF is typically used to ensure complete reaction.
- The reaction mixture is allowed to warm to room temperature and then gently heated to facilitate the reaction. The progress of the reaction can be monitored by the cessation of gas evolution (if any) and the dissolution of the solid As_2O_3 .
- Upon completion, the **arsenic trifluoride** is separated from the reaction mixture by distillation. The distillation should be carried out under anhydrous conditions to prevent hydrolysis of the product.
- The collected **arsenic trifluoride** can be further purified by fractional distillation.

Method 2: From Arsenic Trichloride and Molten Salts

This method avoids the use of the highly corrosive hydrogen fluoride. A specific example is provided in a U.S. Patent.[\[4\]](#)

- Reaction: $\text{AsCl}_3 + 3\text{NaF} \rightarrow \text{AsF}_3 + 3\text{NaCl}$ (in a molten salt medium)
- Experimental Protocol:
 - A molten salt reactor, preferably lined with a material resistant to AsF_3 such as graphite or nickel, is charged with a mixture of zinc chloride (700g), potassium chloride (328g), and sodium fluoride (120g).[\[4\]](#)
 - The salt mixture is heated to 300 °C to form a molten bath.[\[4\]](#)
 - Arsenic trichloride (50g) is added to a dropping funnel.[\[4\]](#)
 - The arsenic trichloride is then vaporized and swept through the molten salt bath using a slow stream of nitrogen gas.[\[4\]](#)
 - The effluent gas, containing **arsenic trifluoride**, is passed through a condenser to collect the liquid product. The product trap is typically cooled to facilitate condensation.[\[4\]](#)

- The collected **arsenic trifluoride** can be purified by distillation. The reported purity from this specific example was 93%.[\[4\]](#)

Key Chemical Reactions of Arsenic Trifluoride

Fluorination of a Non-metal Chloride

- Objective: To demonstrate the use of AsF_3 as a fluorinating agent.
- Experimental Protocol:
 - A dry reaction flask equipped with a reflux condenser and a dropping funnel is charged with the non-metal chloride to be fluorinated (e.g., silicon tetrachloride, SiCl_4).
 - **Arsenic trifluoride** is added dropwise to the stirred non-metal chloride at a controlled temperature. The reaction may be exothermic, so cooling may be necessary.
 - After the addition is complete, the reaction mixture is stirred for a specified period, potentially with gentle heating, to drive the reaction to completion.
 - The progress of the reaction can be monitored by techniques such as GC-MS or NMR spectroscopy to observe the formation of the fluorinated product.
 - The fluorinated product is separated from the arsenic chloride/fluoride byproducts by fractional distillation.

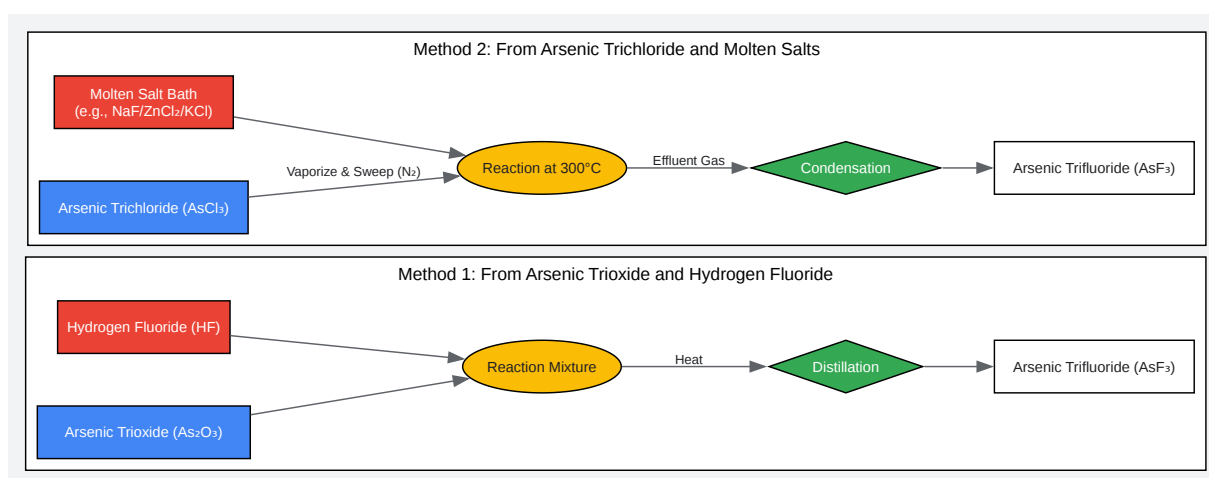
Reaction with Antimony Pentafluoride

- Objective: To synthesize the $[\text{AsF}_2]^+[\text{SbF}_6]^-$ adduct.
- Experimental Protocol:
 - All manipulations should be carried out under an inert and anhydrous atmosphere (e.g., in a glovebox or using Schlenk line techniques).
 - Antimony pentafluoride (SbF_5) is placed in a reaction vessel made of a resistant material (e.g., PFA).

- **Arsenic trifluoride** is condensed onto the frozen SbF_5 at liquid nitrogen temperature.
- The mixture is allowed to slowly warm to room temperature with stirring. A reaction will occur to form the solid adduct.
- The volatile components are removed under vacuum to isolate the $[\text{AsF}_2]^+[\text{SbF}_6]^-$ salt.
- The product can be characterized by techniques such as Raman or solid-state NMR spectroscopy.

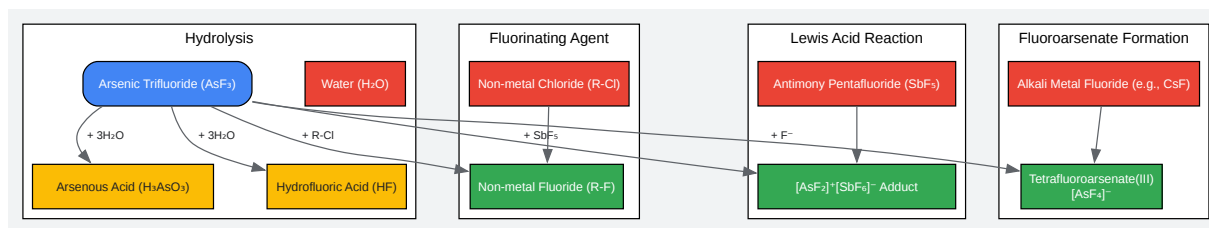
Visualizations

The following diagrams illustrate the synthesis and key reactions of **arsenic trifluoride**.



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Caption: Workflow for the synthesis of **Arsenic Trifluoride**.



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Caption: Key chemical reactions of **Arsenic Trifluoride**.

Safety and Handling

Arsenic trifluoride is extremely toxic and corrosive.[3] It is fatal if swallowed, inhaled, or absorbed through the skin. It is also a severe irritant to the eyes, skin, and respiratory system. Due to its high toxicity and reactivity, particularly with water, it must be handled with extreme caution in a well-ventilated fume hood using appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, a face shield, and a lab coat. All work should be conducted under anhydrous conditions to prevent the formation of hydrofluoric acid.

Conclusion

Arsenic trifluoride is a valuable reagent for specialized applications in fluorine chemistry. A thorough understanding of its physical and chemical properties, as well as strict adherence to safety protocols, is essential for its handling and use. This guide provides a foundational understanding to aid researchers, scientists, and drug development professionals in the safe and effective utilization of this compound.

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